

Isosafrole glycol CAS number and registry information

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Compound of Interest

Compound Name: *Isosafrole glycol*

Cat. No.: *B12666540*

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In-Depth Technical Guide to Isosafrole Glycol

For Researchers, Scientists, and Drug Development Professionals

Core Registry Information

Isosafrole glycol, also known as 1-(1,3-benzodioxol-5-yl)propane-1,2-diol, is a chemical compound with the CAS number 62512-79-2.^{[1][2]} It is a diol derivative of isosafrole and a known metabolite of both safrole and isosafrole.^[3]

This guide provides a comprehensive overview of the available technical data on **isosafrole glycol**, including its chemical properties, synthesis protocols, metabolic pathways, and biological activity.

Quantitative Data

The following table summarizes the key physicochemical properties of **isosafrole glycol**.

Property	Value	Source
CAS Number	62512-79-2	[1] [2]
Molecular Formula	C ₁₀ H ₁₂ O ₄	[1]
Molecular Weight	196.20 g/mol	[1]
IUPAC Name	1-(1,3-benzodioxol-5-yl)propane-1,2-diol	[1]
Synonyms	Isosafrole glycol, 1-(2H-1,3-BENZODIOXOL-5-YL)PROPANE-1,2-DIOL	[1] [2]
InChI	InChI=1S/C10H12O4/c1-6(11)10(12)7-2-3-8-9(4-7)14-5-13-8/h2-4,6,10-12H,5H2,1H3	[1]
InChIKey	YIRAEUKOPKEBHB-UHFFFAOYSA-N	[1]
Canonical SMILES	CC(C(C1=CC2=C(C=C1)OCO2)O)O	[1]

Experimental Protocols

Chemical Synthesis from Isosafrole

Isosafrole glycol can be synthesized from its precursor, isosafrole, through oxidation. A common method involves the use of hydrogen peroxide and formic acid.[\[4\]](#)

Methodology:

- Dissolve 5 grams of isosafrole in 19 mL of acetone and cool the solution in an ice bath.[\[4\]](#)
- Slowly add a mixture of 4.7 mL of 30% hydrogen peroxide and 15.9 mL of 96% formic acid to the solution with continuous stirring.[\[4\]](#)
- Continue stirring the reaction mixture for an additional 2 hours.[\[4\]](#)

- Allow the mixture to stand at room temperature for 16 hours.[4]
- Remove the solvent under reduced pressure without applying heat.
- The resulting residue contains **isosafrole glycol**, which can be further purified using chromatographic techniques. It is important to note that without acetone as a cosolvent, the product mixture may also contain the ketone (3,4-methylenedioxyphenyl-2-propanone), as well as mono- and diformates of the diol.[4]

Chemo-enzymatic Synthesis of Isosafrole Glycol

A greener, chemo-enzymatic method has been developed for the synthesis of vicinal diols from propenylbenzenes, including isosafrole.[5] This two-step process involves lipase-catalyzed epoxidation followed by epoxide hydrolysis.

Methodology:

- Epoxidation:
 - Dissolve isosafrole (2.96 mmol) in 15 mL of ethyl acetate.
 - Add 382 μL of a 35% w/w aqueous solution of hydrogen peroxide (4.44 mmol) and 10 mg of Novozym 435 (immobilized lipase B from *Candida antarctica*). [5]
 - Incubate the mixture in a thermoshaker at 30°C for 18 hours.[5] This in situ generation of peroxyacetic acid from ethyl acetate, catalyzed by the lipase, leads to the epoxidation of isosafrole.
- Hydrolysis:
 - Following the epoxidation, the resulting isosafrole epoxide is hydrolyzed to the corresponding diol. This can be achieved by treatment with methanolic potassium hydroxide.[3]
 - The reaction mixture is then subjected to work-up and purification, typically involving extraction and chromatography, to isolate the **isosafrole glycol**.

Metabolic and Signaling Pathways

Isosafrole glycol is a significant metabolite in the detoxification pathway of isosafrole and its parent compound, safrole. It is formed via the epoxide-diol pathway.

Metabolic Pathway of Isosafrole

The metabolism of isosafrole can proceed through several routes, with the formation of the diol being a key step. The primary pathway involves the oxidation of the propenyl side chain.[3] This process is catalyzed by cytochrome P450 enzymes.[6]

The epoxide-diol pathway is a common metabolic route for compounds containing a double bond. In the case of isosafrole, the double bond is first epoxidized to form isosafrole epoxide. This epoxide is then hydrolyzed by epoxide hydrolase to yield **isosafrole glycol**. This conversion is generally considered a detoxification step, as the resulting diol is more water-soluble and can be more readily excreted from the body.

While isosafrole and its parent compound safrole have been shown to have carcinogenic properties, the formation of **isosafrole glycol** is part of the metabolic process that can lead to detoxification.[7][8] There is currently no evidence to suggest that **isosafrole glycol** itself initiates any significant cellular signaling pathways. Its primary role appears to be that of a metabolic intermediate.

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Experimental Workflow Visualization

The chemo-enzymatic synthesis of **isosafrole glycol** can be visualized as a two-step process.

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